

# A Comparative Analysis of the Physical Properties of C11H24 Isomers

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## Compound of Interest

Compound Name: *2,3,4,5-Tetramethylheptane*

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Undecane (C11H24) is an alkane with 159 structural isomers. The arrangement of carbon atoms, specifically the degree of branching, significantly influences the physical properties of these isomers. This guide provides a comparative analysis of the physical properties of a selection of C11H24 isomers, details the experimental protocols for their determination, and illustrates the relationship between molecular structure and physical characteristics.

## Data Presentation: Physical Properties of Selected C11H24 Isomers

The following table summarizes key physical properties of n-undecane and several of its branched isomers. Generally, a higher degree of branching leads to a more compact, spherical molecular shape, which reduces the surface area for intermolecular van der Waals forces. This weakening of intermolecular forces typically results in lower boiling points and densities. Melting points are influenced by both intermolecular forces and the efficiency of crystal lattice packing, with more symmetrical molecules often exhibiting higher melting points.

Isomer Name	CAS Number	Boiling Point (°C)	Melting Point (°C)	Density (g/cm³)
n-Undecane	1120-21-4	196	-26	0.740
2-Methyldecane	6975-98-0	189.3	-	0.737
3-Methyldecane	13151-34-3	189.1	-92.9	0.742
4-Methyldecane	2847-72-5	188.7	-	0.741
5-Methyldecane	13151-35-4	186.1	-	0.742
2,2-Dimethylnonane	98060-52-7	177.1	-	-
2,3-Dimethylnonane	2884-06-2	186.9	-57.06 (est.)	0.741
2,3,4-Trimethyloctane	62016-31-3	184.1	-	-

## Experimental Protocols

The following are detailed methodologies for the key experiments used to determine the physicochemical properties of undecane isomers.

### Determination of Boiling Point

**Principle:** The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.<sup>[1]</sup> For pure compounds, this is a distinct temperature.

**Methodology (Capillary Method):**<sup>[1]</sup>

- **Sample Preparation:** A small amount of the liquid C<sub>11</sub>H<sub>24</sub> isomer is placed in a small test tube or fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.

- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is heated in a controlled manner, often using a Thiele tube or a melting point apparatus with a heating block.
- Observation: As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube as the trapped air expands and is replaced by the vapor of the substance.
- Boiling Point Determination: The heating is then slowly reduced. The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the external pressure becomes greater than the vapor pressure inside the capillary.[\[1\]](#)

## Determination of Melting Point

Principle: The melting point is the temperature at which a solid transitions into a liquid.[\[2\]](#) Pure crystalline solids typically have a sharp melting point range.[\[3\]](#)

Methodology (Capillary Method):[\[2\]](#)[\[3\]](#)

- Sample Preparation: A small amount of the solid C<sub>11</sub>H<sub>24</sub> isomer is finely powdered and packed into a capillary tube to a height of a few millimeters.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which contains a heated block and a means of viewing the sample.
- Heating: The sample is heated at a controlled rate. An initial rapid heating can be performed to determine an approximate melting point, followed by a slower, more precise measurement (e.g., 1-2 °C per minute) around the expected melting point.[\[3\]](#)
- Observation and Recording: The temperature at which the first droplet of liquid is observed and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point.[\[4\]](#)

## Determination of Density

Principle: Density is defined as the mass of a substance per unit volume.[\[5\]](#)

Methodology (Pycnometer Method):[\[4\]](#)

- Pycnometer Calibration: A pycnometer, which is a flask with a precise and known volume, is cleaned, dried, and weighed empty. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and the combined weight is measured to determine the exact volume of the pycnometer.
- Sample Measurement: The pycnometer is emptied, dried, and then filled with the liquid C11H24 isomer at the same specific temperature.
- Weighing: The pycnometer containing the sample is weighed.
- Calculation: The mass of the isomer is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the sample by the known volume of the pycnometer.

## Mandatory Visualization

The following diagram illustrates the inverse relationship between the degree of branching in C11H24 isomers and their boiling points.



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Caption: Branching effect on C11H24 isomer boiling points.

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